

tert-Butyl D-leucinate hydrochloride stability and storage conditions

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Compound of Interest

Compound Name: *tert-Butyl D-leucinate*
hydrochloride

Cat. No.: B591160

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An In-Depth Technical Guide to the Stability and Storage of **tert-Butyl D-leucinate Hydrochloride**

For researchers, scientists, and professionals in drug development, understanding the stability and proper storage of chemical reagents is paramount to ensuring experimental reproducibility and the integrity of results. **tert-Butyl D-leucinate hydrochloride**, a derivative of the amino acid leucine, is utilized in peptide synthesis and other biochemical applications. This guide provides a comprehensive overview of its stability profile and recommended storage conditions based on available technical data.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **tert-Butyl D-leucinate hydrochloride** is presented below. These properties are fundamental to its handling and storage.

Property	Value
Appearance	White to off-white powder or crystalline solid.[1] [2]
Molecular Formula	C ₁₀ H ₂₁ NO ₂ · HCl[1]
Molecular Weight	223.74 g/mol
Melting Point	163 - 167 °C[1][2]
Purity	Typically ≥98% or ≥99% (HPLC)[1]
Hygroscopicity	May be hygroscopic.[3]

Stability Profile

tert-Butyl D-leucinate hydrochloride is generally considered stable when stored under the recommended conditions.[2] However, like many ester compounds, it is susceptible to degradation under adverse conditions.

Factors Affecting Stability:

- **Temperature:** Elevated temperatures can accelerate the rate of chemical degradation.
- **Moisture:** As the compound is a hydrochloride salt and potentially hygroscopic, moisture can lead to hydrolysis of the tert-butyl ester.
- **Incompatible Materials:** Contact with strong oxidizing agents should be avoided as it may lead to decomposition.[2]
- **Light:** While not explicitly stated in the search results, prolonged exposure to light can be a factor in the degradation of many organic compounds.

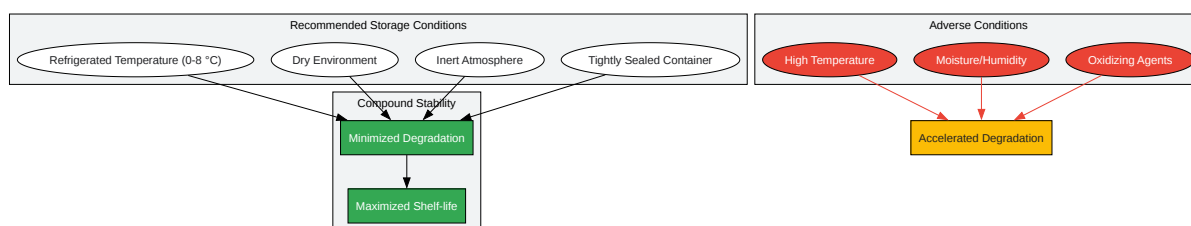
Due to the lack of publicly available quantitative stability studies, the precise degradation pathways and kinetics for **tert-Butyl D-leucinate hydrochloride** are not detailed here. However, based on its chemical structure, the primary degradation route is likely the hydrolysis of the tert-butyl ester to form D-leucine and tert-butanol, particularly in the presence of moisture.

Recommended Storage Conditions

To ensure the long-term stability and integrity of **tert-Butyl D-leucinate hydrochloride**, the following storage conditions are recommended based on information from various suppliers.

Parameter	Recommendation
Temperature	Store at 0 - 8 °C or 2 - 8 °C (refrigerated).[1][4]
Atmosphere	Store in a cool, dry, and well-ventilated area.[2] [4]
Container	Keep in a tightly-closed container to prevent moisture ingress.[2][4]
Incompatibilities	Store away from strong oxidizing agents.[2]
Conditions to Avoid	Avoid heat, flames, sparks, and sources of ignition.[2][4]

The logical relationship between proper storage and compound stability is illustrated in the diagram below.



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Caption: Logical flow from storage conditions to compound stability.

Experimental Protocols for Stability Assessment

While specific, published stability-indicating methods for **tert-Butyl D-leucinate hydrochloride** were not identified in the search results, a general approach for assessing its stability can be outlined. This typically involves subjecting the compound to stress conditions and monitoring for degradation over time.

General Stability Testing Protocol:

- **Sample Preparation:** Prepare multiple aliquots of **tert-Butyl D-leucinate hydrochloride** from a single batch to ensure homogeneity.
- **Stress Conditions:** Store the aliquots under various conditions, including:
 - Elevated temperatures (e.g., 25 °C, 40 °C)
 - High humidity (e.g., 75% RH)
 - Exposure to light (photostability testing)
 - Control samples should be stored under the recommended refrigerated and dark conditions.
- **Time Points:** Withdraw samples at predetermined time intervals (e.g., 0, 1, 3, 6, and 12 months).
- **Analysis:** Analyze the samples at each time point using a suitable analytical method to determine the purity and identify any degradation products.
 - **High-Performance Liquid Chromatography (HPLC):** An HPLC method with a suitable column (e.g., C18) and a mobile phase capable of separating the parent compound from potential degradation products (like D-leucine) would be the primary analytical tool. A UV detector would likely be used for quantification.
 - **Mass Spectrometry (MS):** LC-MS can be used to identify the mass of any degradation products, aiding in the elucidation of degradation pathways.

- Data Evaluation: The percentage of the remaining **tert-Butyl D-leucinate hydrochloride** and the percentage of any formed impurities are calculated at each time point to determine the rate of degradation under each storage condition.

Handling and Safety Precautions

When handling **tert-Butyl D-leucinate hydrochloride**, it is important to adhere to standard laboratory safety practices.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[4]
- Ventilation: Use in a well-ventilated area to avoid inhalation of dust.[2]
- Handling: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Minimize dust generation and accumulation.[2][4]
- Spills: In case of a spill, sweep up the solid material, avoiding dust creation, and place it in a suitable container for disposal.[4]
- Fire: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire. Thermal decomposition may produce hazardous gases such as carbon oxides, nitrogen oxides, and hydrogen chloride.[2]

By adhering to the storage and handling guidelines outlined in this document, researchers can ensure the stability and integrity of **tert-Butyl D-leucinate hydrochloride**, leading to more reliable and reproducible scientific outcomes.

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